

ATTO 590 Amine for Routine Labeling: A Cost-Effectiveness Analysis

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Compound of Interest

Compound Name: ATTO 590 amine

Cat. No.: B12378153

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In the landscape of fluorescent labeling, researchers are continually seeking reagents that offer a balance of high performance and economic viability. ATTO 590, a rhodamine-based dye, has gained prominence for its exceptional photostability and brightness, making it a contender for routine labeling applications traditionally dominated by other fluorophores. This guide provides a comprehensive comparison of **ATTO 590 amine** with spectrally similar amine-reactive dyes, namely Alexa Fluor 594 NHS ester, Cy3B NHS ester, and DyLight 594 NHS ester, to assess its cost-effectiveness for researchers, scientists, and drug development professionals.

Performance and Cost: A Quantitative Comparison

The selection of a fluorescent dye is often a trade-off between performance metrics—such as quantum yield and molar extinction coefficient, which together determine the brightness of the fluorophore—and the cost per labeling reaction. To facilitate a direct comparison, the following table summarizes the key optical properties and approximate pricing of ATTO 590 and its alternatives. Prices are standardized to a per-milligram basis to allow for a more direct economic comparison.

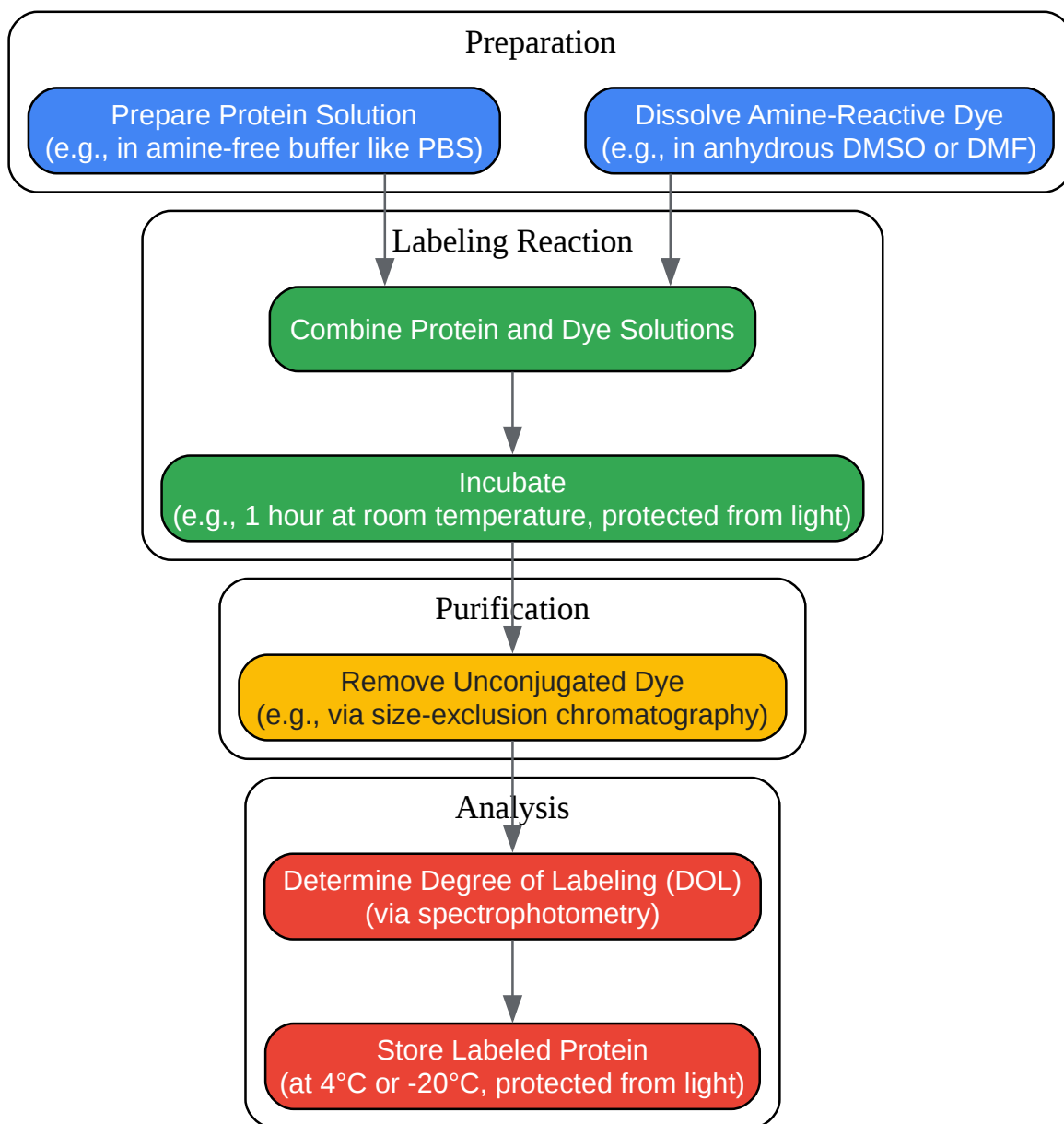
Dye	Excitation Max (nm)	Emission Max (nm)	Molar Extinction Coefficient ($M^{-1}cm^{-1}$)	Quantum Yield	Approx. Price per mg (USD)
ATTO 590 NHS ester	593	622	120,000	0.80	\$159 - \$191
Alexa Fluor 594 NHS ester	590	617	92,000[1]	0.66[2][3][4]	\$477
Cy3B NHS ester	566	578	130,000 - 137,000[5]	>0.7 - 0.92[5][6][7]	\$140 - \$543[5][8]
DyLight 594 NHS ester	593	618	80,000[9][10]	Not specified	\$489 - \$557

Note: Prices are subject to change and may vary between vendors. The listed prices are based on publicly available information for 1 mg quantities and should be considered as an estimate.

From the data, ATTO 590 NHS ester emerges as a highly competitive option. It boasts a high molar extinction coefficient and the highest quantum yield among the compared dyes, indicating superior brightness.[11][12][13] This high performance is coupled with a cost that is significantly lower than Alexa Fluor 594 and DyLight 594, and comparable to the lower end of the price range for Cy3B.

Experimental Workflow for Protein Labeling

The following diagram outlines a typical workflow for the covalent labeling of proteins with amine-reactive dyes like ATTO 590 NHS ester. This process is fundamental for preparing fluorescently tagged proteins for various downstream applications.



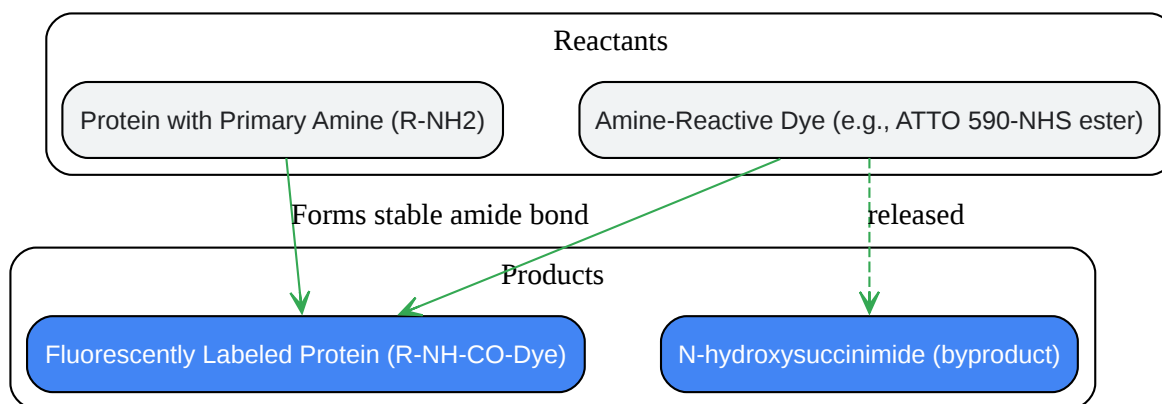
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Figure 1. A generalized workflow for protein labeling with amine-reactive dyes.

The Chemistry of Amine-Reactive Labeling

The foundation of this labeling technique lies in the reaction between the N-hydroxysuccinimidyl (NHS) ester functional group of the dye and primary amines on the

protein, primarily the ϵ -amino groups of lysine residues and the N-terminal α -amino group. This reaction forms a stable amide bond, covalently attaching the fluorescent dye to the protein.



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